

A Comprehensive Technical Guide to the Aqueous Solubility of Strontium Hydroxide

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Compound of Interest

Compound Name: Hydrate strontium

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of strontium hydroxide ($\text{Sr}(\text{OH})_2$) in water, a crucial parameter for various scientific and industrial applications, including the synthesis of other strontium compounds and the refining of beet sugar.[1] Strontium hydroxide is classified as a strong base, although its solubility in water is limited.[2][3] The dissolution of strontium hydroxide in water is an endothermic process, meaning its solubility increases with rising temperatures.[4][5]

Solubility Data of Strontium Hydroxide in Water

The solubility of strontium hydroxide exhibits a significant positive correlation with temperature. The data presented below has been compiled from various sources to provide a comprehensive overview. Strontium hydroxide can exist in anhydrous ($\text{Sr}(\text{OH})_2$), monohydrate, and octahydrate ($\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$) forms.[2] The octahydrate form is generally more soluble than the anhydrous form.[6]

Solubility at Various Temperatures

The following table summarizes the solubility of strontium hydroxide in water at different temperatures, expressed in grams of solute per 100 mL of water.

Temperature (°C)	Solubility (g/100 mL H ₂ O)
0	0.91[1]
10	1.25[1]
20	1.77[1]
30	2.64[1]
40	3.95[1]
60	8.42[1]
80	20.2[1]
90	44.5[1]
100	91.2[1]

Molar Solubility and Thermodynamic Parameters

Thermodynamic studies reveal that the dissolution of strontium hydroxide is an endothermic reaction.[4] The molar solubility, solubility product constant (K_{sp}), and Gibbs free energy (ΔG°) provide further insight into the dissolution process.

Parameter	Value at 20°C	Value at 70°C
Molar Solubility (s)	4.28 x 10 ⁻² mol L ⁻¹ [4][7]	4.45 x 10 ⁻² mol L ⁻¹ [4]
K _{sp}	3.13 x 10 ⁻⁴ mol ³ L ⁻³ [4][7]	3.55 x 10 ⁻⁴ mol ³ L ⁻³ [4]
ΔG°	+19.70 kJ mol ⁻¹ [4][7]	+22.80 kJ mol ⁻¹ [4]
ΔH°	2.90 kJ mol ⁻¹ [7]	-
ΔS°	-60.80 J mol ⁻¹ K ⁻¹ [7]	-

Experimental Protocol for Solubility Determination

The solubility of strontium hydroxide is typically determined through acid-base titration of a saturated solution.[4][8] This method allows for a precise quantification of the hydroxide ion

concentration at equilibrium.

Materials and Equipment

- Strontium hydroxide (solid)
- Deionized water
- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Phenolphthalein indicator or a pH meter
- Erlenmeyer flasks
- Buret
- Pipettes
- Magnetic stirrer and stir bar
- Thermostatic water bath
- Filtration apparatus (e.g., filter paper and funnel)

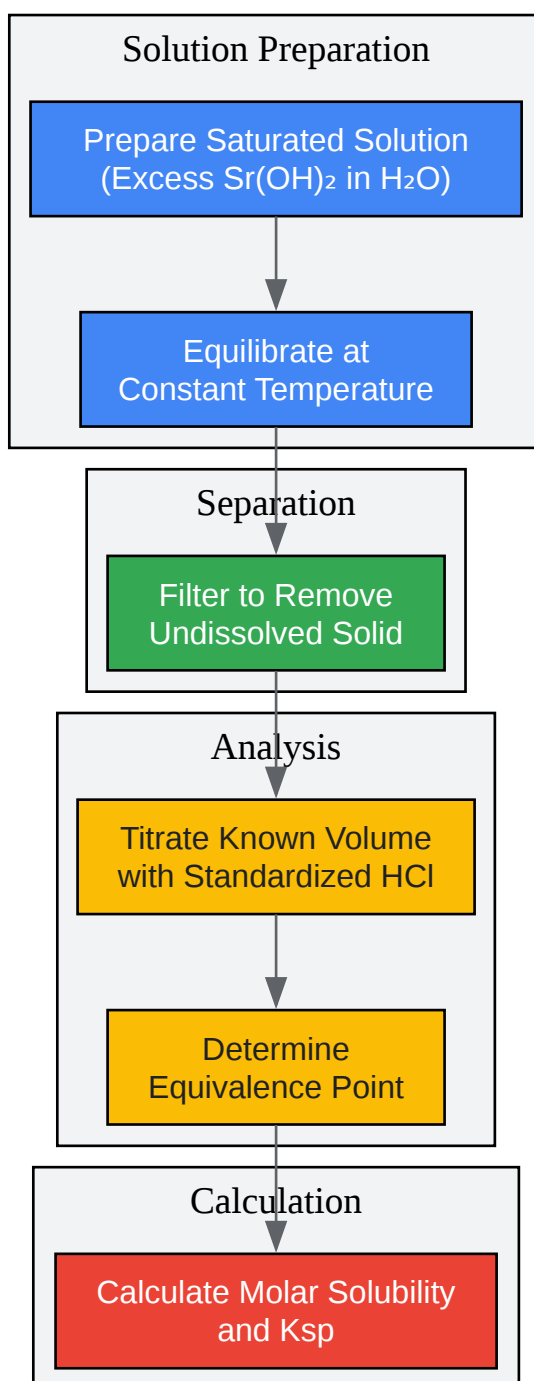
Procedure

- Preparation of Saturated Solution: Add an excess amount of solid strontium hydroxide to a known volume of deionized water in a stoppered flask. The presence of undissolved solid is necessary to ensure the solution is saturated.[9]
- Equilibration: Place the flask in a thermostatic water bath set to the desired temperature. Stir the mixture continuously to facilitate the dissolution process and allow the system to reach equilibrium. This may take a significant amount of time.
- Filtration: Once equilibrium is reached, carefully filter the solution to remove any undissolved strontium hydroxide.[9] It is crucial to only titrate the dissolved portion to obtain an accurate measurement of solubility.[9]
- Titration:

- Accurately pipette a known volume of the clear, saturated strontium hydroxide solution into an Erlenmeyer flask.
- Add a few drops of phenolphthalein indicator. The solution will turn pink due to the alkaline nature of the strontium hydroxide solution.
- Titrate the solution with a standardized solution of HCl from a buret until the pink color of the indicator disappears, signaling the equivalence point.[8] Alternatively, a pH meter can be used to monitor the pH change and determine the equivalence point.
- Data Analysis:
 - The dissolution of strontium hydroxide in water follows the equilibrium: $\text{Sr}(\text{OH})_2(\text{s}) \rightleftharpoons \text{Sr}^{2+}(\text{aq}) + 2\text{OH}^{-}(\text{aq})$
 - From the volume of HCl used and its concentration, calculate the moles of H^{+} ions required to neutralize the OH^{-} ions.
 - Determine the concentration of OH^{-} ions in the saturated solution.
 - Based on the stoichiometry of the dissolution reaction, the molar solubility (s) of $\text{Sr}(\text{OH})_2$ is half the concentration of the hydroxide ions.
 - The solubility product (K_{sp}) can then be calculated using the formula: $K_{\text{sp}} = [\text{Sr}^{2+}][\text{OH}^{-}]^2 = (\text{s})(2\text{s})^2$.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental procedure for determining the solubility of strontium hydroxide.



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Caption: Experimental workflow for solubility determination.

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